

Undecyl Chloride: A Comprehensive Technical Guide to 1-Chloroundecane

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Compound of Interest

Compound Name: 1-Chloroundecane

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **1-chloroundecane**, a long-chain alkyl halide also known by its synonym, undecyl chloride. This document consolidates essential chemical and physical properties, spectroscopic data, and detailed experimental protocols for its synthesis and purification. Furthermore, it explores the applications of **1-chloroundecane** in organic synthesis, with a particular focus on its role as an alkylating agent in the development of pharmaceutical compounds, such as quaternary ammonium salts. This guide is intended to be a comprehensive resource for researchers and professionals in chemistry and drug discovery.

Introduction

1-Chloroundecane (undecyl chloride) is a monochlorinated alkane that serves as a versatile intermediate in various chemical syntheses. Its bifunctional nature, possessing a long, lipophilic alkyl chain and a reactive chloro group, makes it a valuable building block for introducing the undecyl moiety into a range of molecular scaffolds. This is particularly relevant in the synthesis of surfactants and active pharmaceutical ingredients (APIs). The presence of chlorine, a common halogen in pharmaceuticals, can significantly influence a molecule's pharmacokinetic and pharmacodynamic properties.^[1] This guide will delve into the fundamental characteristics and practical applications of this important chemical compound.

Chemical and Physical Properties

1-Chloroundecane is a colorless to light yellow liquid under standard conditions.^[2] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Synonyms	Undecyl chloride, n-Undecyl chloride	^[3]
CAS Number	2473-03-2	^[2]
Molecular Formula	C ₁₁ H ₂₃ Cl	^[2]
Molecular Weight	190.75 g/mol	^[2]
Appearance	Colorless to light yellow clear liquid	^[2]
Boiling Point	242 °C	^[2]
Melting Point	-16.9 °C	^[2]
Density	0.87 g/cm ³	^[2]
Refractive Index	1.4380-1.4410	^[2]
Monoisotopic Mass	190.1488284 Da	^[2]

Spectroscopic Data

The structural elucidation of **1-chloroundecane** is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a publicly available, fully assigned spectrum for **1-chloroundecane** is limited, data for homologous chloroalkanes and general principles of NMR spectroscopy allow for a confident prediction of its spectral features.^[2]

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
^1H NMR	~3.5	Triplet	-CH ₂ -Cl
~1.7	Quintet	-CH ₂ -CH ₂ -Cl	
~1.2-1.4	Multiplet	-(CH ₂) ₈ -	
~0.9	Triplet	CH ₃ -	
^{13}C NMR	~45	-CH ₂ -Cl	
~33	-CH ₂ -CH ₂ -Cl		
~22-32	-(CH ₂) ₈ -		
~14	CH ₃ -		

Mass Spectrometry (MS)

The electron ionization mass spectrum of **1-chloroundecane** exhibits a characteristic fragmentation pattern for a long-chain alkyl chloride. The molecular ion peak (M^+) would be observed at m/z 190 and 192 in an approximate 3:1 ratio, corresponding to the natural isotopic abundance of ^{35}Cl and ^{37}Cl .^[3] A prominent fragment is often observed at m/z 91 (and 93), which can be attributed to the formation of a cyclic chloronium ion.^[4]

Infrared (IR) Spectroscopy

The IR spectrum of **1-chloroundecane** is characterized by the following absorption bands:^[5]

Wavenumber (cm^{-1})	Vibration	Functional Group
2850-2960	C-H stretch	Alkyl (CH ₂ , CH ₃)
1465	C-H bend	Alkyl (CH ₂)
650-750	C-Cl stretch	Alkyl chloride

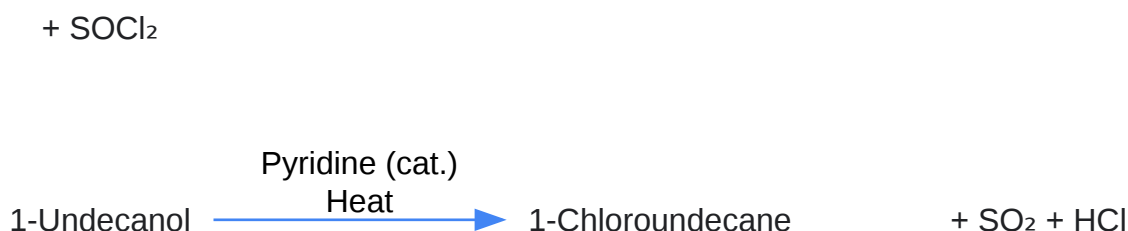
Synthesis and Experimental Protocols

1-Chloroundecane is most commonly synthesized from its corresponding alcohol, 1-undecanol, via nucleophilic substitution. Reagents such as thionyl chloride (SOCl_2), sulfuryl chloride (SO_2Cl_2), or concentrated hydrochloric acid (HCl) can be employed for this transformation.[6][7] The reaction with thionyl chloride is often preferred in a laboratory setting due to the formation of gaseous byproducts (SO_2 and HCl), which simplifies purification.

Synthesis of 1-Chloroundecane from 1-Undecanol using Thionyl Chloride

This protocol is adapted from standard procedures for the conversion of primary alcohols to alkyl chlorides.[8]

Reaction:



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Figure 1. Synthesis of **1-chloroundecane** from 1-undecanol.

Materials:

- 1-Undecanol
- Thionyl chloride (SOCl_2)
- Pyridine (catalytic amount)
- Anhydrous diethyl ether
- 5% Sodium bicarbonate (NaHCO_3) solution

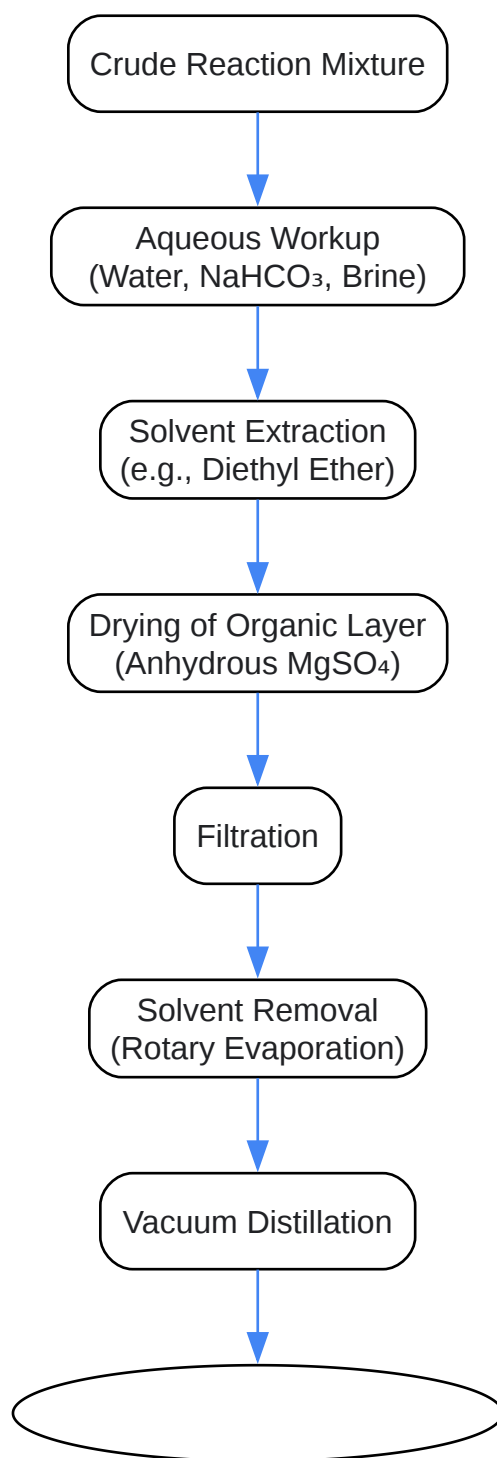
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser with a drying tube
- Addition funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a fume hood, equip a dry round-bottom flask with a magnetic stir bar, a reflux condenser topped with a calcium chloride drying tube, and an addition funnel.
- Add 1-undecanol to the flask, followed by a catalytic amount of pyridine.
- Cool the flask in an ice-water bath.
- Slowly add thionyl chloride dropwise from the addition funnel to the stirred solution of 1-undecanol. The addition should be controlled to maintain a gentle reaction rate.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Heat the reaction mixture to a gentle reflux for 1-2 hours, or until the evolution of HCl and SO_2 gas ceases.
- Cool the reaction mixture to room temperature.

- Carefully pour the cooled mixture into a separatory funnel containing cold water and diethyl ether.
- Separate the organic layer.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution (to neutralize any remaining acid) and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- Purify the crude **1-chloroundecane** by vacuum distillation to obtain the final product.

Purification Workflow



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Figure 2. General workflow for the purification of **1-chloroundecane**.

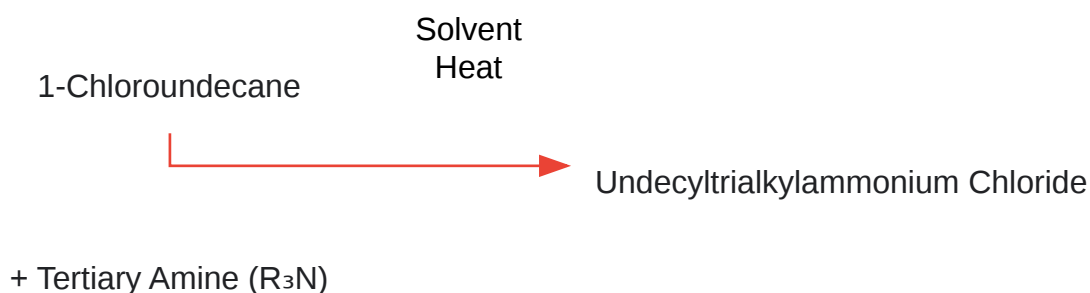
Applications in Drug Development

The primary utility of **1-chloroundecane** in pharmaceutical synthesis is as an alkylating agent.[9] The undecyl chain can be introduced into various molecules to increase their lipophilicity, which can enhance membrane permeability and alter the drug's pharmacokinetic profile. A significant application is in the synthesis of quaternary ammonium compounds (QACs).

Synthesis of Quaternary Ammonium Compounds (QACs)

QACs are a class of compounds characterized by a positively charged nitrogen atom bonded to four alkyl or aryl groups.[10] They are widely used as antiseptics, disinfectants, and preservatives in pharmaceutical formulations.[11] Benzalkonium chloride is a well-known example of a QAC with antimicrobial properties.[12] Analogues of such compounds can be synthesized using **1-chloroundecane**. The general synthesis involves the reaction of a tertiary amine with **1-chloroundecane** in what is known as a Menshutkin reaction.[13]

Generalized Reaction Scheme:



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Figure 3. General synthesis of a quaternary ammonium compound.

This reaction allows for the creation of a diverse library of QACs by varying the structure of the tertiary amine, enabling the modulation of the compound's biological activity and physical properties.

Safety and Handling

1-Chloroundecane is classified as a hazardous substance. It is known to cause serious eye irritation and may cause drowsiness or dizziness.[2] It is also suspected of causing cancer and

is very toxic to aquatic life with long-lasting effects.[2] Therefore, appropriate safety precautions must be taken when handling this chemical.

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Use only outdoors or in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep the container tightly closed. Store locked up.

Conclusion

1-Chloroundecane, also known as undecyl chloride, is a valuable chemical intermediate with well-defined physical and chemical properties. Its synthesis from 1-undecanol is a straightforward process, and its utility as an alkylating agent makes it a key component in the synthesis of various organic molecules, including pharmaceutically relevant quaternary ammonium compounds. This guide provides the essential technical information for the safe and effective use of **1-chloroundecane** in a research and development setting.

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